

Solubility of 5-Methoxybenzofurazan in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methoxybenzofurazan

Cat. No.: B1295361

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

5-Methoxybenzofurazan is a heterocyclic organic compound of interest in medicinal chemistry and materials science. A thorough understanding of its solubility in various organic solvents is critical for its synthesis, purification, formulation, and application. This technical guide provides a comprehensive overview of the known solubility characteristics of **5-Methoxybenzofurazan** and, more importantly, outlines detailed experimental protocols for researchers to determine its solubility in solvents relevant to their work. Due to a lack of extensive, publicly available quantitative solubility data for **5-Methoxybenzofurazan** in a wide range of organic solvents, this guide focuses on empowering researchers to generate this critical data in their own laboratories.

Physicochemical Properties of 5-Methoxybenzofurazan

A summary of the key physicochemical properties of **5-Methoxybenzofurazan** is presented in the table below. These properties can provide an initial estimation of its solubility behavior.

Property	Value	Source
Molecular Formula	C ₇ H ₆ N ₂ O ₂	[1]
Molecular Weight	150.14 g/mol	[1]
CAS Number	4413-48-3	[1]
LogP (Octanol/Water Partition Coefficient)	1.231 (Calculated)	[1]
Log of Water Solubility (log ₁₀ WS)	-6.66 (Calculated, in mol/l)	[1]

The calculated LogP value suggests that **5-Methoxybenzofurazan** has a moderate lipophilicity, indicating it is more likely to be soluble in organic solvents than in water. The calculated water solubility is very low, which is consistent with the LogP value.

Quantitative Solubility Data

As of the compilation of this guide, specific, experimentally determined quantitative solubility data for **5-Methoxybenzofurazan** in a broad spectrum of common organic solvents is not readily available in peer-reviewed literature. Researchers are encouraged to determine solubility in their solvent systems of interest using the protocols outlined in this document. The following table is provided as a template for recording experimentally determined solubility data.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method Used
Acetone				
Acetonitrile				
Chloroform				
Dichloromethane				
Dimethylformamide (DMF)				
Dimethyl Sulfoxide (DMSO)				
Ethanol				
Ethyl Acetate				
Hexane				
Methanol				
Tetrahydrofuran (THF)				
Toluene				

Experimental Protocols for Solubility Determination

Accurate and reproducible solubility data is essential for any research or development endeavor. The following are standard and widely accepted methods for determining the solubility of a solid compound like **5-Methoxybenzofurazan** in an organic solvent.

Isothermal Saturation Method (Shake-Flask Method)

This is a reliable and straightforward method for determining thermodynamic solubility.

Principle: A surplus of the solid solute is equilibrated with the solvent at a constant temperature until the solution is saturated. The concentration of the solute in the saturated solution is then determined.

Materials:

- **5-Methoxybenzofurazan**
- High-purity organic solvents
- Thermostatically controlled shaker or incubator
- Analytical balance
- Centrifuge
- Volumetric flasks and pipettes
- HPLC or UV-Vis spectrophotometer for analysis

Procedure:

- Add an excess amount of **5-Methoxybenzofurazan** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
- Place the vial in a thermostatically controlled shaker set to the desired temperature.
- Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- After the equilibration period, allow the vial to stand undisturbed at the same temperature to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant. It is critical to avoid aspirating any solid particles. Centrifugation can be employed to facilitate the separation of the solid phase.

- Dilute the collected supernatant with a suitable solvent to a concentration within the analytical range of the chosen analytical method.
- Determine the concentration of **5-Methoxybenzofurazan** in the diluted sample using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) or UV-Visible Spectroscopy.
- Calculate the original concentration of the saturated solution, which represents the solubility.

Polythermal Method (Dynamic Method)

This method is useful for determining solubility at various temperatures more rapidly than the isothermal method.

Principle: A suspension of the solute in the solvent is heated at a controlled rate until all the solid dissolves. The temperature at which the last solid particle disappears is recorded as the saturation temperature for that specific concentration.

Materials:

- **5-Methoxybenzofurazan**
- High-purity organic solvents
- Jacketed glass vessel with a stirrer
- Circulating water bath with precise temperature control
- Accurate thermometer or temperature probe
- Laser or light source and detector to observe the dissolution

Procedure:

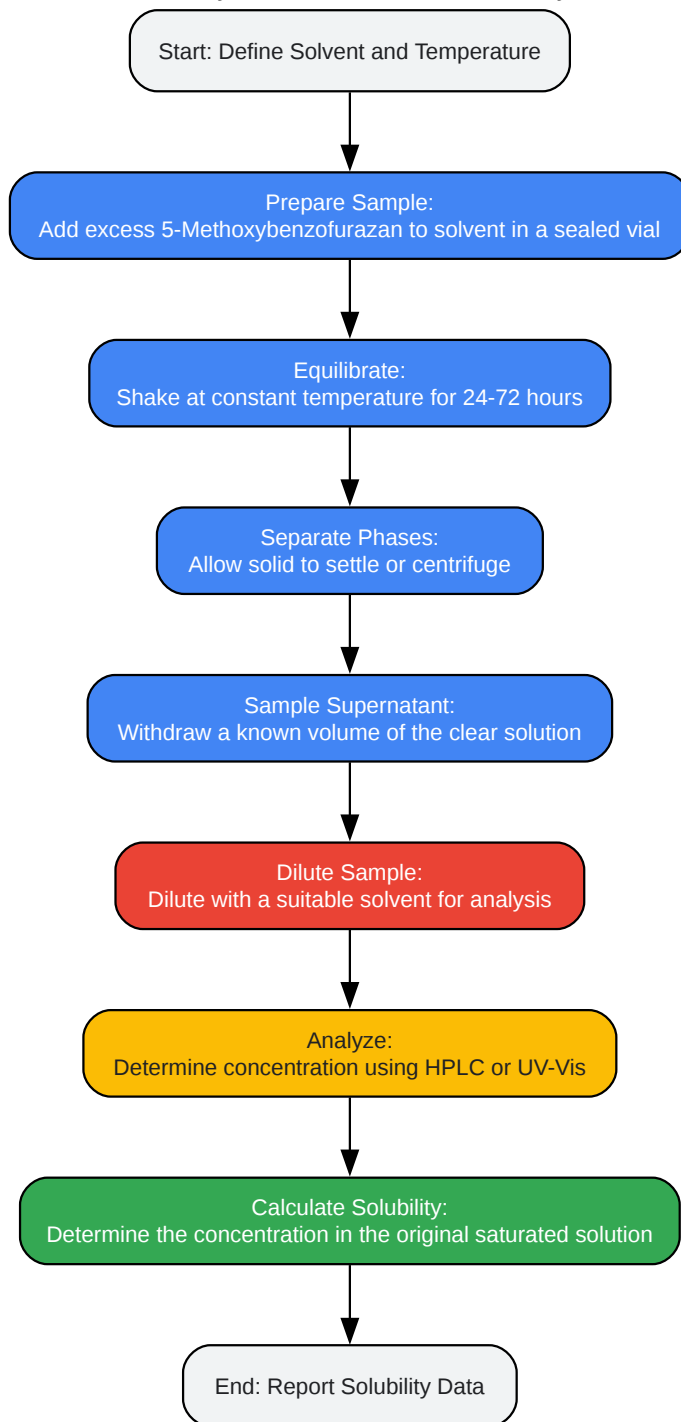
- Prepare a mixture of known composition by accurately weighing the **5-Methoxybenzofurazan** and the solvent into the glass vessel.
- Heat the mixture slowly and at a constant rate while stirring continuously.

- Monitor the mixture for the disappearance of the solid phase. The temperature at which the last crystal dissolves is the saturation temperature.
- Repeat this process for several different compositions to obtain solubility data over a range of temperatures.

Experimental Workflow and Visualization

The following diagram illustrates a typical workflow for determining the solubility of **5-Methoxybenzofurazan** in an organic solvent using the Isothermal Saturation Method.

Workflow for Solubility Determination of 5-Methoxybenzofurazan

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Caption: A flowchart illustrating the key steps in the experimental determination of solubility using the isothermal saturation method.

Conclusion

While quantitative solubility data for **5-Methoxybenzofurazan** in a wide array of organic solvents is not extensively documented, this guide provides researchers and drug development professionals with the necessary tools to generate this crucial information. By following the detailed experimental protocols for the isothermal saturation and polythermal methods, reliable and accurate solubility data can be obtained. This will facilitate the effective use of **5-Methoxybenzofurazan** in various scientific and industrial applications. It is recommended that any experimentally determined solubility data be published to contribute to the collective knowledge base for this compound.

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References

- 1. Benzofurazan, 5-methoxy- (CAS 4413-48-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
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